

An In-depth Technical Guide to 2,4-Decadienal: Physical and Chemical Properties

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Compound of Interest

Compound Name: 2,4-Decadienal

Cat. No.: B140250

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-decadienal**, a reactive aldehyde of significant interest in various scientific fields, including food science, toxicology, and drug development. This document details its physicochemical characteristics, spectroscopic data, synthesis, and biological activities, with a focus on its role in oxidative stress and cellular signaling. Experimental protocols for its analysis are also provided, alongside a visualization of its pro-inflammatory signaling pathway.

Introduction

2,4-Decadienal is an alpha,beta-unsaturated aldehyde that exists as several geometric isomers, with the (2E,4E)- and (2E,4Z)- forms being the most common. It is a naturally occurring compound found in a variety of foods and is also a product of lipid peroxidation of polyunsaturated fatty acids.[1][2] Its characteristic fatty and citrus-like aroma makes it a significant component of food flavor and fragrance.[3] Beyond its sensory properties, **2,4-decadienal** is a highly reactive molecule that can interact with biological macromolecules, leading to a range of cellular effects. This guide aims to provide a detailed technical resource for professionals working with or studying this compound.

Physical and Chemical Properties

The physical and chemical properties of **2,4-decadienal** are summarized in the tables below. Data for the most common isomer, (E,E)-2,4-decadienal, is highlighted.

Table 1: General and Physical Properties of 2,4-Decadienal

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O	[1][3]
Molecular Weight	152.23 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Powerful, fatty, orange-like, sweet, fresh, and citrusy	
Taste	Fatty, oily, chicken fat, fried potatoes; bitter orange character in high dilution	
Density	0.857 - 0.876 g/cm ³ at 20-25°C	
Boiling Point	114-116 °C at 10 mmHg; 227.73 °C (EPI 4.0); 279-280 °C at 760 mmHg	
Melting Point	Not available	
Refractive Index	1.512 - 1.518 at 20°C	
Solubility	Insoluble in water; soluble in alcohol and fixed oils	
Vapor Density	>1 (vs air)	
Flash Point	100 °C (212 °F)	

Table 2: Spectroscopic Data of (E,E)-2,4-Decadienal

Spectroscopy	Data	Reference(s)
^1H NMR	Spectral data available in various databases.	
^{13}C NMR	Spectral data available in various databases.	
Mass Spectrometry (MS)	Key fragments and spectral data available in NIST and other databases.	
Infrared (IR) Spectroscopy	Characteristic peaks for aldehyde and C=C double bonds.	

Chemical Synthesis and Reactivity

Synthesis of 2,4-Decadienal

Several synthetic routes for **2,4-decadienal** have been reported. One common laboratory and industrial method involves the aldol condensation of hexanal with crotonaldehyde. Another approach is through the oxidation of linoleic acid, which also represents its natural formation pathway. A more specific synthesis involves the oxidation and isomerization of 2-decyn-1-ol.

Chemical Reactivity

2,4-Decadienal is a reactive molecule due to the presence of the aldehyde functional group and the conjugated double bonds. It is a product of lipid peroxidation and can react with DNA and proteins, leading to the formation of adducts. This reactivity is believed to be the basis for its biological effects, including cytotoxicity and the induction of inflammatory responses.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following protocol is a general guideline for the analysis of **2,4-decadienal** using GC-MS.

- Sample Preparation:
 - Weigh the sample and dilute it with a suitable solvent such as methanol to a concentration of approximately 100 µg/mL.
 - Filter the solution through a 0.45 µm microporous membrane.
- GC-MS Conditions:
 - Chromatographic Column: HP-INNOWAX capillary column (60 m × 0.25 mm internal diameter, 0.25 µm film thickness).
 - Carrier Gas: Helium at a flow rate of 0.8 mL/min.
 - Temperature Program: Start at 40°C for 6 min, then ramp to 100°C at 3°C/min and hold for 5 min, then ramp to 230°C at 5°C/min and hold for 10 min.
 - Injector Temperature: 250°C.
 - Transfer Line Temperature: 280°C.
 - Injection Volume: 1 µL.
 - Ionization Mode: Electron Impact (EI) at 70 eV.
- Data Analysis:
 - Qualitative analysis is performed by comparing the mass spectrum of the sample with that of a standard or a library spectrum.
 - Quantitative analysis is typically carried out using an external standard method.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific detailed experimental protocols for **2,4-decadienal** were not found in the provided search results, a general procedure for acquiring NMR spectra of small organic molecules is as follows:

- Sample Preparation: Dissolve a few milligrams of the **2,4-decadienal** sample in a suitable deuterated solvent (e.g., CDCl_3 , C_6D_6).
- Instrumentation: A standard NMR spectrometer with a field strength of 400 MHz or higher is typically used.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Chemical shifts are reported in ppm relative to a standard (e.g., tetramethylsilane, TMS).
 - Integrate the signals to determine the relative number of protons.
 - Analyze the multiplicity (singlet, doublet, triplet, etc.) and coupling constants (J values) to elucidate the structure.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum to observe individual carbon signals.
 - DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be performed to differentiate between CH , CH_2 , and CH_3 groups.

Infrared (IR) Spectroscopy

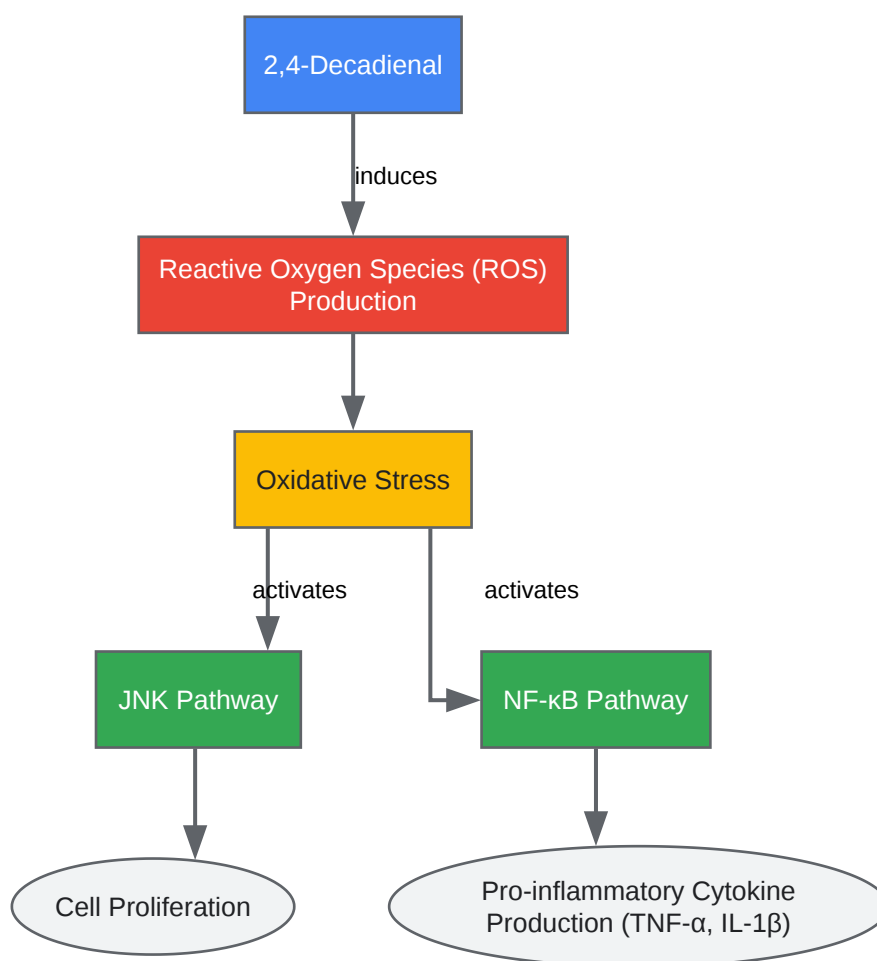
A general protocol for obtaining an IR spectrum of a liquid sample like **2,4-decadienal** is as follows:

- Sample Preparation: A small drop of the neat liquid is placed between two salt plates (e.g., NaCl or KBr).
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer is used.
- Data Acquisition: The spectrum is typically recorded from 4000 to 400 cm^{-1} .
- Data Analysis: The spectrum is analyzed for characteristic absorption bands corresponding to the functional groups present in the molecule. For **2,4-decadienal**, key peaks would

include the C=O stretch of the aldehyde and the C=C stretches of the conjugated double bonds.

Biological Activity and Signaling Pathways

trans,trans-**2,4-Decadienal**, a product of lipid peroxidation, has been shown to induce inflammatory responses and cell proliferation. This activity is mediated through the generation of reactive oxygen species (ROS), leading to oxidative stress. The increased ROS production can activate downstream signaling pathways, such as the JNK and NF- κ B pathways, resulting in the production of pro-inflammatory cytokines like TNF- α and IL-1 β .



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Caption: Signaling pathway of **2,4-Decadienal**-induced inflammation.

Safety and Handling

2,4-Decadienal is considered an irritant to the skin and eyes. Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. It should be stored in a cool, well-ventilated area away from heat and strong oxidizing agents.

Conclusion

2,4-Decadienal is a multifaceted compound with important implications in both basic and applied sciences. Its well-defined physical and chemical properties, coupled with its biological reactivity, make it a subject of ongoing research. This technical guide provides a foundational understanding of **2,4-decadienal**, serving as a valuable resource for researchers and professionals in related fields. The provided experimental protocols and the visualized signaling pathway offer practical insights for future studies and applications.

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